

VX-702 Solvent and Stock Solution Guide

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Compound Focus: VX-702

CAS No.: 745833-23-2

Cat. No.: S548806

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The table below summarizes the fundamental data for preparing **VX-702** stock solutions with DMSO.

Property	Specification
Primary Solvent	Dimethyl Sulfoxide (DMSO) [1] [2] [3]
Solubility in DMSO	≥ 20.2 mg/mL (~ 50 mM) [2], 2 mg/mL (clear solution) [1], or ≥ 42 mg/mL (~ 103.88 mM) [3]
Recommended Stock Concentration	10 mM to 100 mM (common for research use) [3]
Storage Temperature	-20°C for long-term storage (solid and stock solutions) [2] [3] [4]
Solution Stability	Several months when stored at or below -20°C [2] [3] [4]. Avoid repeated freeze-thaw cycles [3].

VX-702 Experimental Troubleshooting Guide

Here are solutions to common issues researchers face when working with **VX-702**.

Issue	Possible Cause	Solution & Recommendations
Compound won't dissolve	Solvent choice; Low temperature	Use pure, fresh DMSO. Warm the vial at 37°C for 10 minutes and/or shake in an ultrasonic water bath [2] [4].
Precipitation in working solution	Solvent dilution into aqueous buffer	Ensure final DMSO concentration is $\leq 0.1-1\%$ in cell culture. Prepare working solutions fresh or store short-term at -20°C [3].
Unexpected cellular toxicity	DMSO cytotoxicity; High inhibitor concentration	Keep final DMSO concentration as low as possible (typically $\leq 0.5\%$). Include a vehicle control with the same DMSO concentration [5].
Low experimental efficacy	Degraded compound; Incorrect dosing	Use a freshly prepared stock solution. For in vitro models, effective concentrations can range from nanomolar to low micromolar (e.g., 5 μM used in cell co-culture studies) [5].

Frequently Asked Questions (FAQs)

Q1: What is the best practice for preparing a long-term stock solution of VX-702?

- **We recommend preparing small, single-use aliquots.** Dissolve the powder in high-quality, anhydrous DMSO to a concentration of 10-100 mM [3]. Aliquot the solution into sterile vials and store them at -20°C or -80°C. This practice minimizes the number of freeze-thaw cycles and helps maintain the compound's stability and activity over several months [3] [4].

Q2: My experiment requires adding VX-702 to cells in a medium with no DMSO. How can I do this?

- Directly adding a concentrated DMSO stock to a culture medium can cause precipitation and harm cells. You must use a **vehicle control**.
 - Prepare your treatment solution with **VX-702** dissolved in DMSO.
 - Prepare a separate "vehicle control" solution that contains the same concentration of DMSO but no **VX-702**.
 - Add an equal volume of both the treatment and vehicle control solutions to your cell cultures. This ensures that any effects you observe are due to **VX-702** and not the DMSO solvent [5].

Q3: Beyond DMSO, are there other solvent options for in vivo studies?

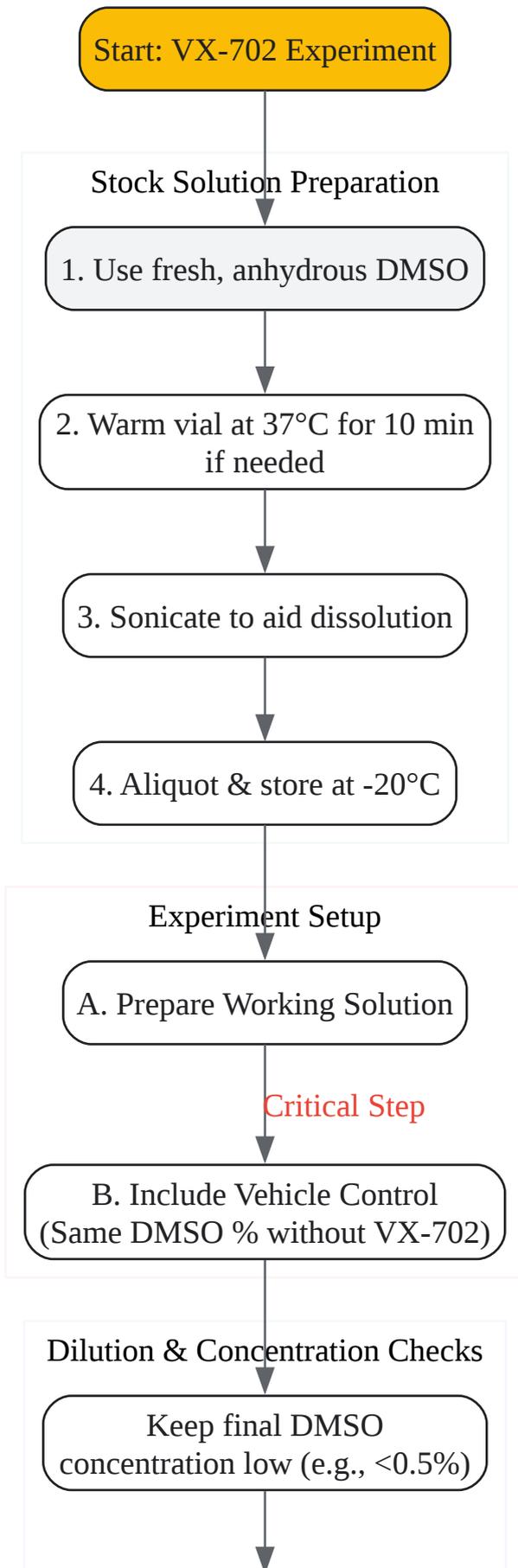
- Yes, for animal studies, **VX-702** can be administered orally after being suspended in a corn oil solution [3]. A common protocol involves first dissolving the compound in a small volume of DMSO (e.g., 10%) and then diluting it in corn oil (e.g., 90%) to achieve the final dosing concentration [3]. Always ensure the final DMSO concentration is safe for administration in your animal model.

Q4: Where can I find specific in vivo dosing information?

- Published research can provide guidance. For example, one study administered **VX-702** to mice with sepsis-associated acute kidney injury at **50 mg/kg, twice daily, via oral gavage**, where the compound was dissolved in DMSO for dosing [5]. Another study reported efficacy in a mouse model of collagen-induced arthritis at doses of **0.1 mg/kg and 5 mg/kg**, given twice daily [2] [6]. These protocols are model-specific and should be optimized for your research.

Experimental Workflow Visualization

The diagram below illustrates the key steps and decision points in preparing and using **VX-702** for your experiments.



Refer to published IC₅₀ values
for concentration guidance

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